

Chemical and Application Overview of VBATDT

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Compound Focus: 6-(4-Vinylbenzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol

CAS No.: 88373-30-2

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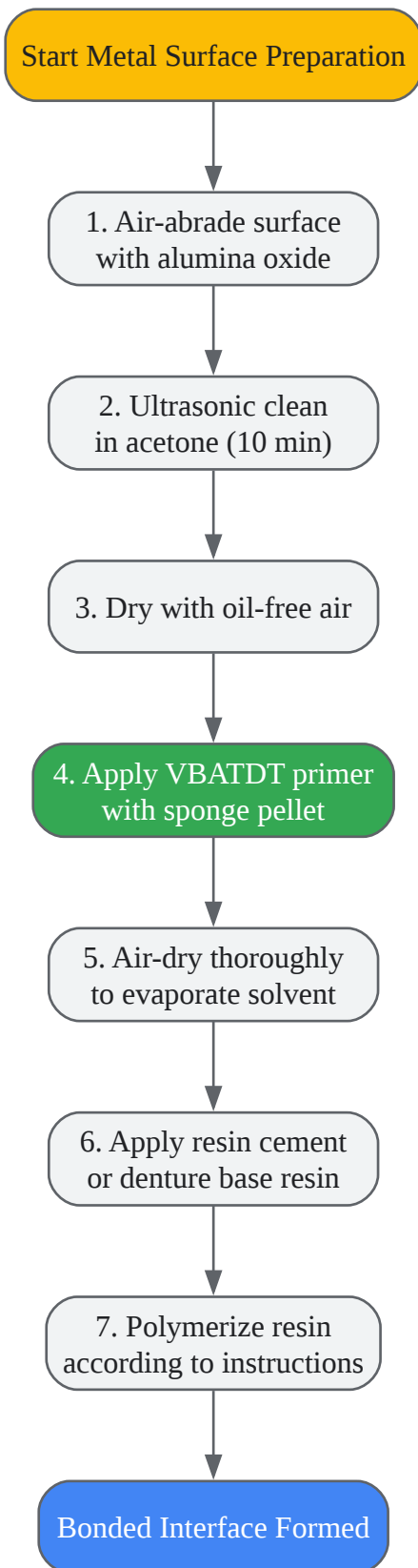
VBATDT, or **6-(4-vinyl benzyl-n-propyl)amino-1,3,5-triazine-2,4-dithiol**, is a sulfur-containing adhesive monomer specifically designed to bond acrylic resin to noble metal alloys [1] [2].

Its mechanism relies on the **thiol group** in its structure, which forms strong covalent thiolate bonds with noble metal atoms (e.g., gold, silver, palladium) on the alloy surface [1]. Simultaneously, the methacryloyl group copolymerizes with the resin matrix during polymerization, creating a durable interface [1]. VBATDT is typically formulated as a one-component primer in an acetone solvent for easy application [3].

Primary Indications: Bonding to high-noble and noble alloys (Au-Ag-Pd alloys) for procedures including inlays, onlays, crowns, bridges, adhesion bridges, precious cast metal posts, and intraoral repair of acrylic veneers [3].

Practical Application Protocol

The following workflow outlines the standard procedure for using a VBATDT-containing primer, such as V-Primer.



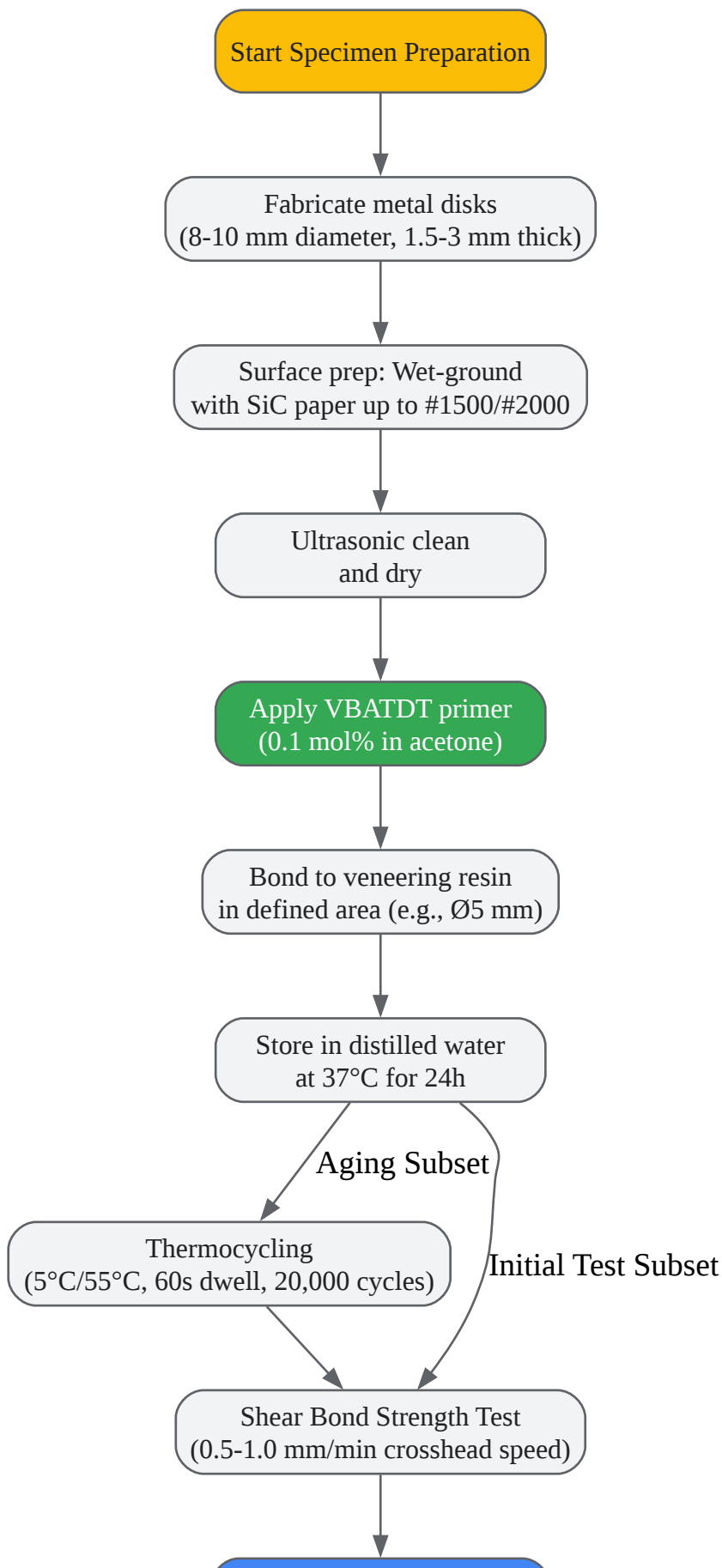
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Detailed Protocol Steps

- **Surface Preparation (Steps 1-3):** Proper preparation is critical. Grit-blast the metal bonding surface with 250 μm aluminum oxide at approximately 4.5 kgf/cm² pressure with the nozzle about 5 mm from the surface [4]. Subsequently, clean the abraded disks by ultrasonication in acetone for 10 minutes to remove contaminants [4]. Dry the surface thoroughly with oil-free compressed air [2].
- **Primer Application (Steps 4-5):** Apply the VBATDT primer (e.g., V-Primer) in a thin, uniform layer using a sponge pellet or applicator, fully covering the bonding area [4] [3]. Gently air-dry to ensure complete evaporation of the acetone solvent, leaving a thin film of the adhesive monomer on the surface [2].
- **Resin Bonding (Steps 6-7):** Apply the chemical- or light-cure resin cement (e.g., Super-Bond C&B) or denture base resin immediately after priming [2] [4]. Use the brush-dip technique for cement or pack the denture base resin according to manufacturer instructions, then complete the polymerization process [4].

Experimental Evaluation Protocol

For researchers validating bond strength, the following methodology is standard.



Data Analysis:
Shear Bond Strength (MPa)

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Detailed Experimental Steps

- **Specimen Preparation:** Create disk-shaped specimens (e.g., 10 mm diameter, 3 mm thick) from the target noble metal or alloy [2]. Wet-ground the bonding surface sequentially with silicon carbide paper (e.g., #800, #1000, #1500, #2000 grit) under water irrigation to standardize surface roughness, followed by ultrasonic cleaning in acetone [2] [4].
- **Primer and Resin Application:** Apply the VBATDT primer solution (e.g., 0.1 mol% in acetone) to the prepared metal surface and air-dry [2]. Define a standardized bonding area (e.g., 5 mm diameter) using masking tape. Apply the veneering composite resin or acrylic resin using a stainless-steel ring mold or via the brush-dip technique [5] [2].
- **Aging and Testing:** After polymerization, store specimens in distilled water at 37°C for 24 hours before initial testing [2]. Subject a subset of specimens to thermocycling (e.g., 20,000 cycles between 5°C and 55°C with a 60s dwell time) to simulate aging [2]. Perform shear bond strength testing using a universal testing machine at a crosshead speed of 0.5 mm/min or 1.0 mm/min [5] [4]. Analyze failure modes (adhesive, cohesive, mixed) under an optical microscope [4].

Performance Data Summary

The table below summarizes key findings from studies on VBATDT and comparative primers.

Primer / Monomer System	Key Components	Indicated Metals	Reported Shear Bond Strength (MPa) & Conditions	Key Findings / Notes
V-Primer [1] [3]	VBATDT (VTD) in acetone	Precious metals (Au, Ag, Pd alloys)	Information missing	Found effective for noble metals; may inhibit polymerization of BPO-amine initiator systems [1].
Alloy Primer [5]	MDP + VBATDT	Noble and non-noble	> Other primers on Co-Cr and Au-	Combined chemistry effective for both noble and base metals

Primer / Monomer System	Key Components	Indicated Metals	Reported Shear Bond Strength (MPa) & Conditions	Key Findings / Notes
[1]		alloys	Ag-Pd alloys [5]	[5] [1]. Superior to MAC-Bond II on Co-Cr & Au-Ag-Pd [5].

| **Experimental MDTHP Primer** [2] | MDTHP in acetone | Noble metals | Post-thermocycling (median): Au: 11.3, Ag: 13.2, Pd: 4.1, Cu: 25.9 [2] | Newer monomer; showed higher post-thermocycling bond strength than VBATDT on all noble metals tested [2]. | | **Tarnish Effect** [5] | N/A (PVP solution) | Co-Cr, Au-Ag-Pd | Significantly decreased [5] | Tarnishing negatively affects bond strength; clean, uncontaminated surface is crucial [5]. |

Important Technical Notes

- **Incompatibility Note:** VBATDT monomer can interfere with the polymerization of **benzoyl peroxide (BPO)-amine initiator systems** (e.g., found in Panavia F and Bistite II DC) [1]. Use with resin systems compatible with Tri-*n*-butylborane (TBB) initiators, such as Super-Bond C&B [1] [2].
- **Surface Integrity:** A clean, non-tarnished surface is foundational for strong bonding. One study showed that pre-tarnishing alloys with polyvinylpyrrolidone (PVP) solution **significantly reduced** subsequent bond strengths to resin [5].
- **Combination Primers:** For bonding to a wider range of alloys (both noble and base metals), consider primers that combine VBATDT with **MDP (10-methacryloyloxydecyl dihydrogen phosphate)**, such as Alloy Primer [5] [1]. MDP chemically bonds to base metals and oxides, while VBATDT targets noble metals.

References

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